

Essential Safety and Handling Guide for CM-352 (Chlorinated Polyethylene)

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Compound of Interest

Compound Name: CM-352

Cat. No.: B15578898

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **CM-352**, a trade name for Chlorinated Polyethylene (CPE). The following procedures are designed to ensure the safe handling, use, and disposal of this material in a laboratory setting.

Product Identification and Hazard Summary

CM-352 is a chlorinated polyethylene resin. While generally considered to have low toxicity, it can pose hazards under certain conditions, particularly during processing at elevated temperatures or when in powdered form.

Primary Hazards:

- **Inhalation:** Vapors and dust can irritate the respiratory tract.^[1] Processing fumes may contain hydrogen chloride and carbon monoxide.
- **Skin Contact:** Direct contact with the hot, molten polymer can cause severe thermal burns.^[1] Some individuals may experience skin irritation from the solid material.^[1]
- **Eye Contact:** Polymer chips or dust can cause mechanical irritation and scratching of the cornea.^[1]
- **Ingestion:** Not a likely route of exposure in a laboratory setting. Oral toxicity is considered to be very low.^[1]

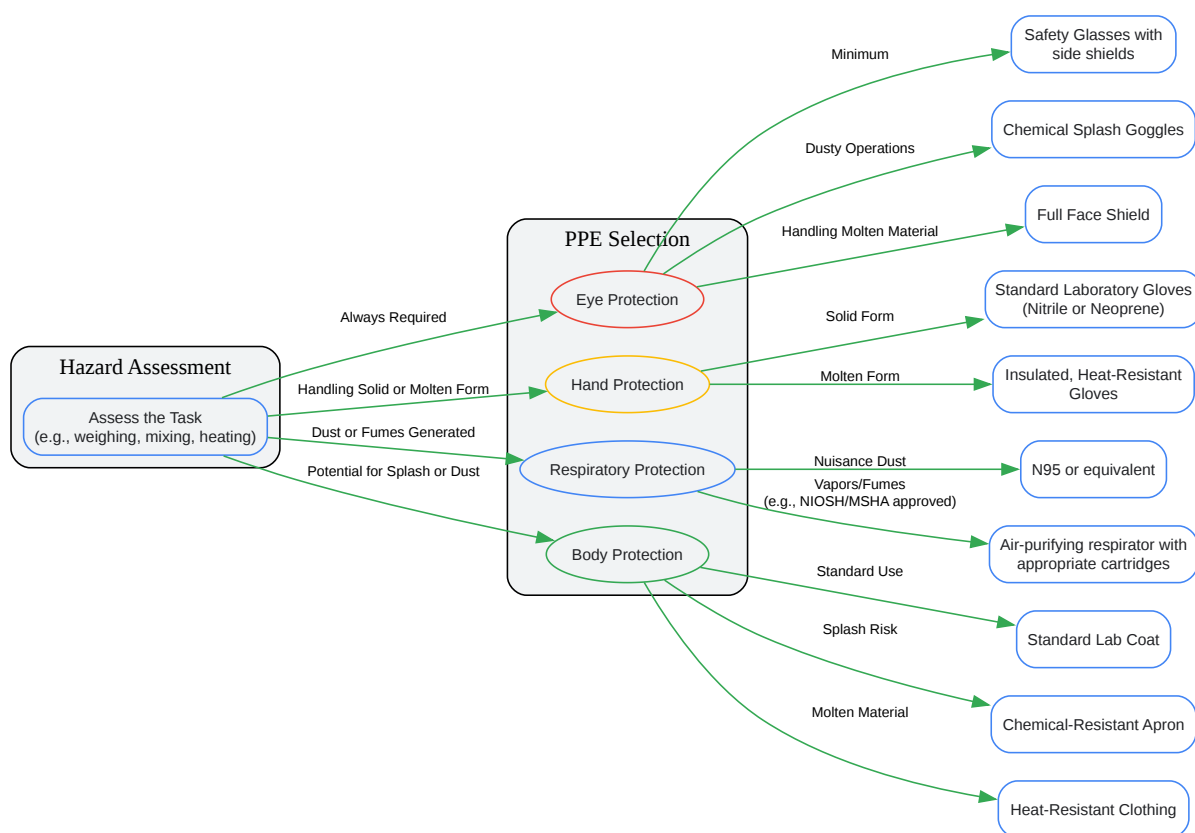
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure safety. The following table and workflow diagram provide guidance on selecting the correct PPE for handling **CM-352**.

Quantitative Data Summary

Parameter	Value	Source
Chlorine Content	35±1 wt%	[2]
Shore Hardness	≤57 Shore A	[2]
Tensile Strength	≥8.0 MPa	[2]

PPE Selection Workflow



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*PPE selection workflow for handling **CM-352**.*

Experimental Protocols: Handling and Storage

Handling:

- Ventilation: Always handle **CM-352** in a well-ventilated area. Use local exhaust ventilation when heating the material or when dust is generated.
- Avoid Dust Generation: Minimize the creation of dust when handling the powdered form. Use appropriate tools and techniques for transferring the material.
- Hot Material: When working with molten **CM-352**, wear appropriate thermal protective clothing, including heat-resistant gloves and a face shield, to prevent burns.^[1]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage:

- Conditions: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of heat or ignition.
- Containers: Keep containers tightly closed and properly labeled.
- Incompatible Materials: Avoid contact with strong oxidizing agents.

Disposal Plan

- Waste Characterization: Dispose of **CM-352** in accordance with all applicable federal, state, and local regulations. It is the responsibility of the waste generator to determine the toxicity and physical properties of the material generated to determine the proper waste classification and disposal methods.
- Disposal Method: Uncontaminated material can typically be disposed of as a non-hazardous solid waste. However, consult with your institution's environmental health and safety (EHS) department for specific guidance. Do not dispose of down the drain or into the environment.
- Contaminated Material: Any material contaminated with **CM-352** should be handled as hazardous waste and disposed of through a licensed waste disposal contractor.

Emergency Procedures

- Inhalation: If dust or fumes are inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[1]
- Skin Contact: For contact with solid material, wash the affected area with soap and water. For contact with molten material, immediately cool the affected area with cold water. Do not attempt to remove the solidified polymer from the skin. Seek immediate medical attention for thermal burns.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[1]
- Spills: For small spills of solid material, sweep up and place in a suitable container for disposal. Avoid generating dust. For large spills, cordon off the area and contact your EHS department.

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References

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- 2. hzkeli.com [hzkeli.com]
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